

Comparative Analysis of 13-Dehydroxyindaconitine Across Aconitum Species: A Guide for Researchers

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Compound of Interest

Compound Name: 13-Dehydroxyindaconitine

Cat. No.: B15588465

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This guide provides a comparative overview of **13-Dehydroxyindaconitine**, a diterpenoid alkaloid found in various species of the genus *Aconitum*. This document is intended for researchers, scientists, and drug development professionals interested in the phytochemical variations and potential therapeutic applications of this compound.

Introduction to 13-Dehydroxyindaconitine

13-Dehydroxyindaconitine is a naturally occurring diterpenoid alkaloid identified in certain species of the *Aconitum* genus, commonly known as monkshood or wolfsbane. Like other aconitine-type alkaloids, it possesses a complex chemical structure and exhibits a range of biological activities. Preliminary studies suggest that **13-Dehydroxyindaconitine** has antioxidant, anti-inflammatory, and potential anticancer properties. Understanding the distribution and concentration of this specific alkaloid across different *Aconitum* species is crucial for drug discovery and standardization of herbal preparations.

Quantitative Comparison of 13-Dehydroxyindaconitine in select Aconitum Species

While extensive comparative data for **13-Dehydroxyindaconitine** across a wide range of *Aconitum* species is limited in publicly available research, existing studies have identified its

presence in *Aconitum kusnezoffii* and *Aconitum handelianum*. Quantitative analysis of minor alkaloids is often challenging and not as frequently reported as for major constituents like aconitine, mesaconitine, and hypaconitine.

For the purpose of this guide, a summary of available quantitative data is presented below. It is important to note that the concentration of alkaloids can vary significantly based on factors such as geographical location, harvest time, and the specific plant part analyzed.

Aconitum Species	Plant Part	13-Dehydroxyindaconitine Content (mg/g of dried plant material)	Reference
Aconitum kusnezoffii	Root	Data not explicitly quantified in comparative studies, but identified as a constituent. [1] [2]	[1] [2]
Aconitum handelianum	Root	Data not explicitly quantified in comparative studies, but identified as a constituent.	

Note: The table will be updated as more quantitative data becomes available.

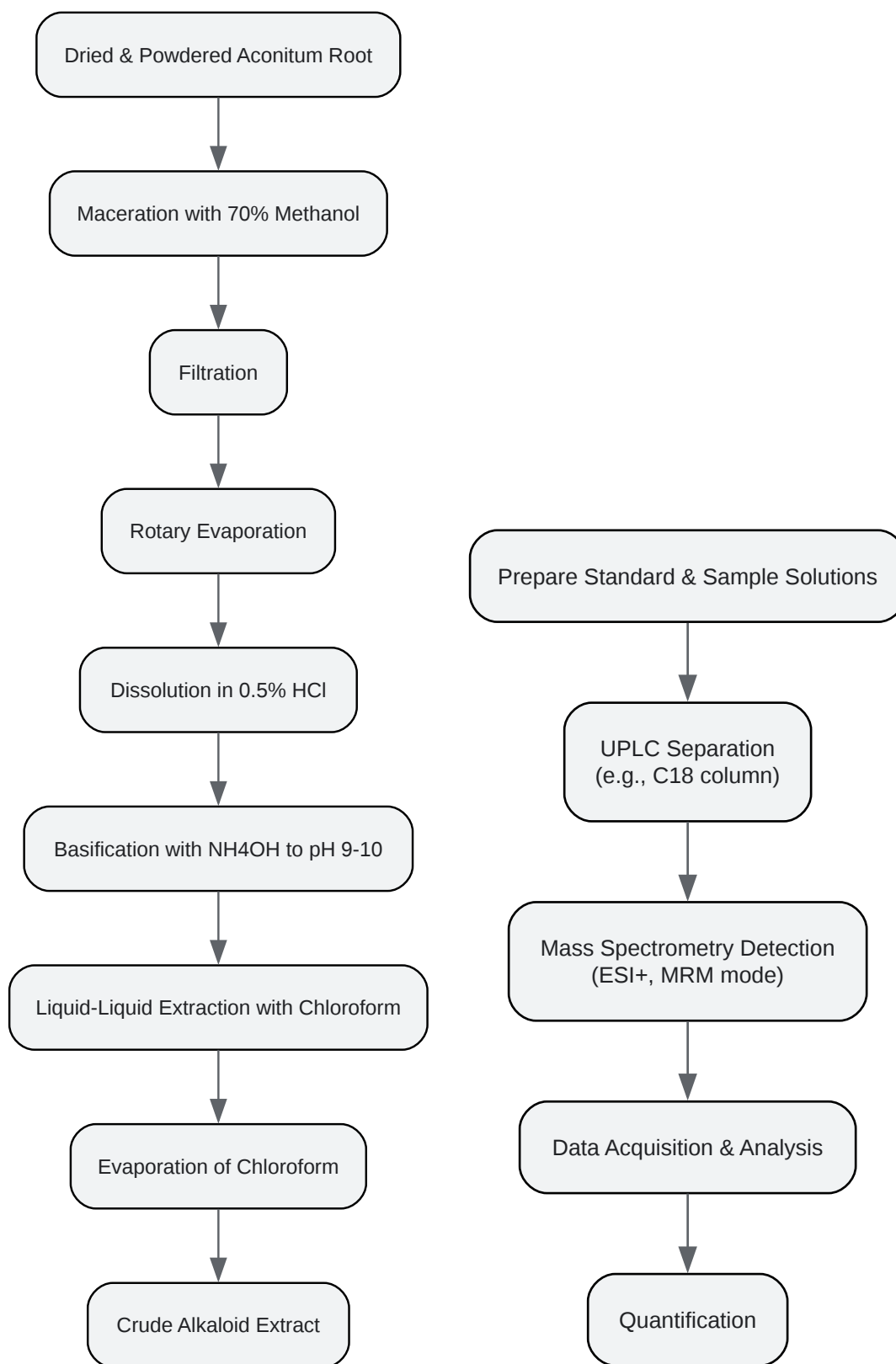
Experimental Protocols

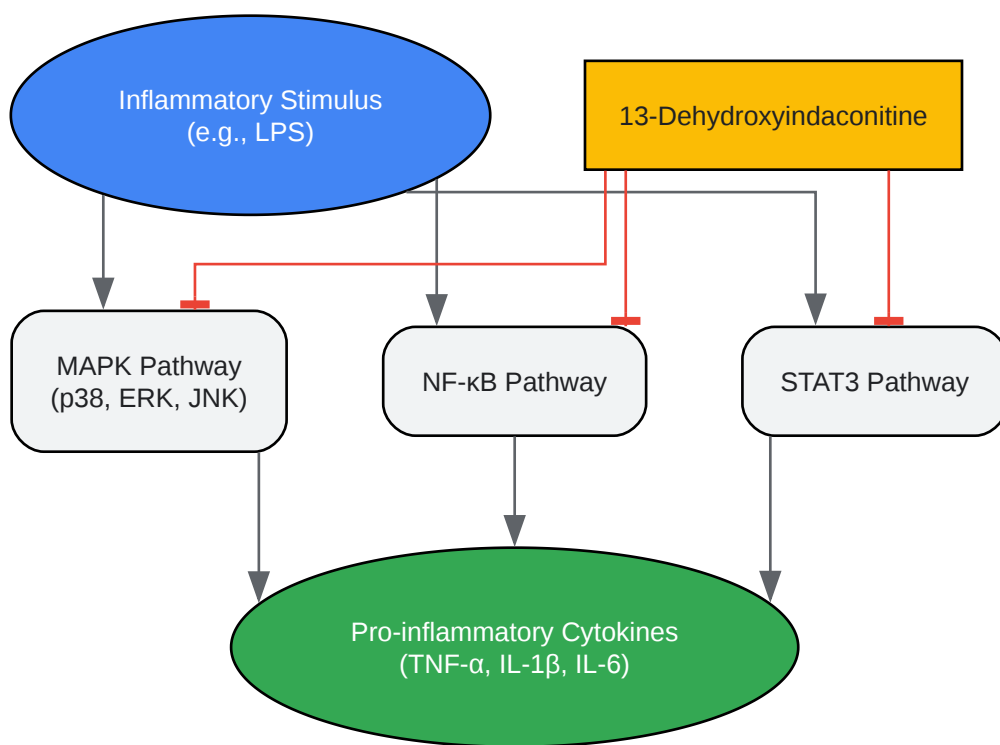
Detailed experimental methodologies are essential for the accurate quantification and comparison of **13-Dehydroxyindaconitine**. The following protocols are based on established methods for the analysis of diterpenoid alkaloids from *Aconitum* species and can be adapted for the specific analysis of **13-Dehydroxyindaconitine**.

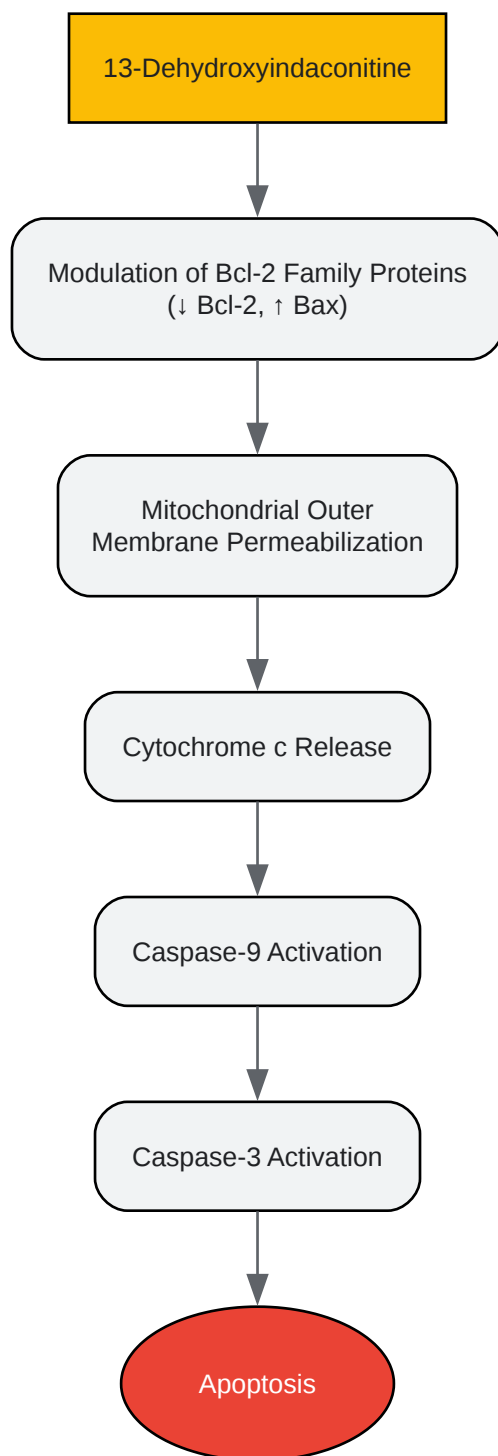
Extraction of Diterpenoid Alkaloids

This protocol outlines a general procedure for the extraction of total alkaloids from Aconitum plant material.

Workflow for Alkaloid Extraction







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References

- 1. Identification of Diterpenoid Alkaloids from the Rootsof Aconitum kusnezoffii Reihcb - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Study of Single-dose Toxicity of Aconitum Kusnezoffii Reichb. Pharmacopuncture in Rats - PMC [pmc.ncbi.nlm.nih.gov]
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